

"strategies to prevent catalyst deactivation in iridium-palladium systems"

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Compound of Interest

Compound Name: Iridium--oxopalladium (1/1)

Cat. No.: B15161813

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Technical Support Center: Iridium-Palladium Catalyst Systems

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to help researchers, scientists, and drug development professionals address common issues related to the deactivation of iridium-palladium (Ir-Pd) catalysts.

Frequently Asked Questions (FAQs)

Q1: What are the primary causes of deactivation in Ir-Pd catalyst systems?

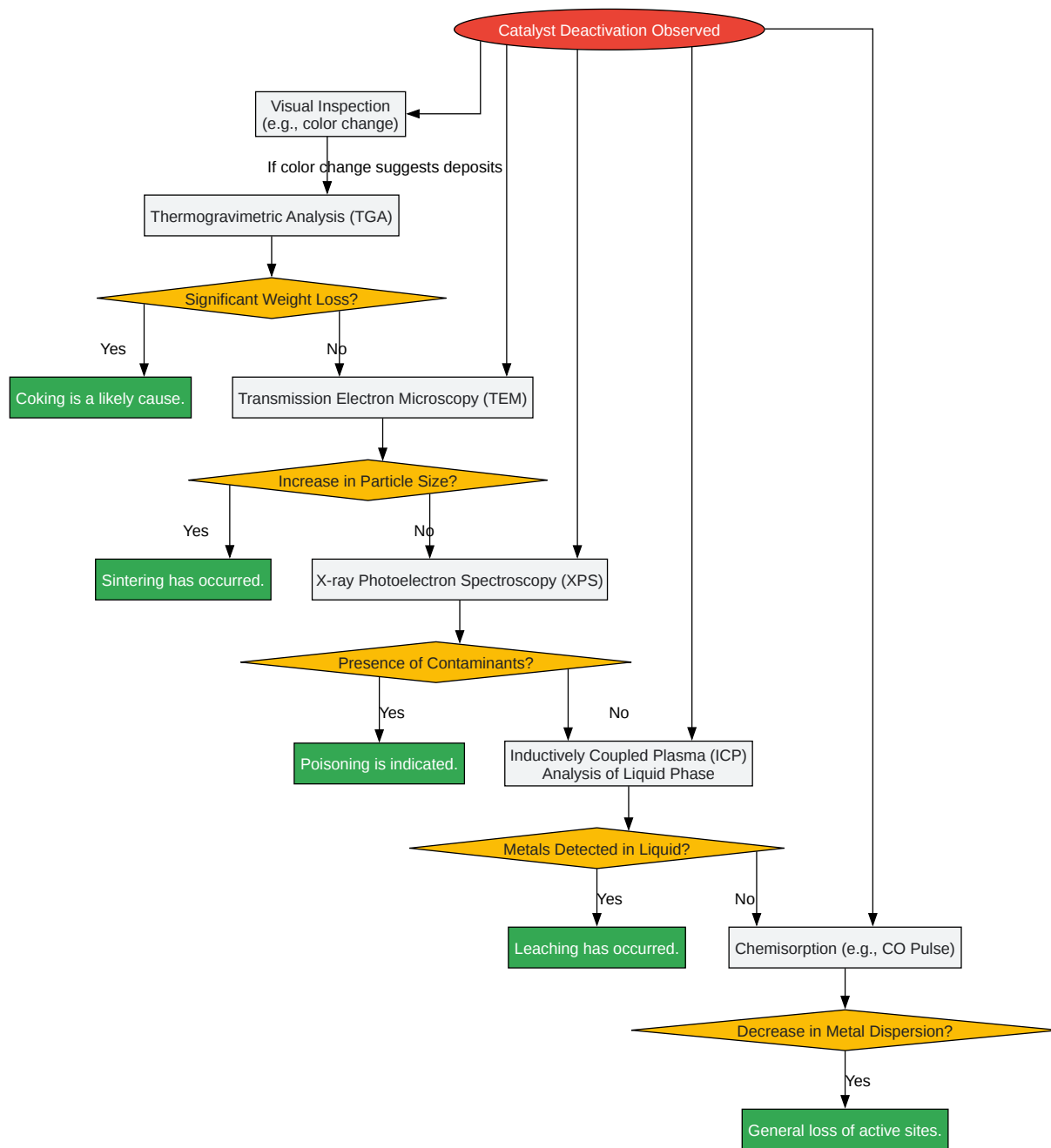
A1: Deactivation of Ir-Pd catalysts typically occurs through four main mechanisms: poisoning, sintering, coking, and leaching.^[1]

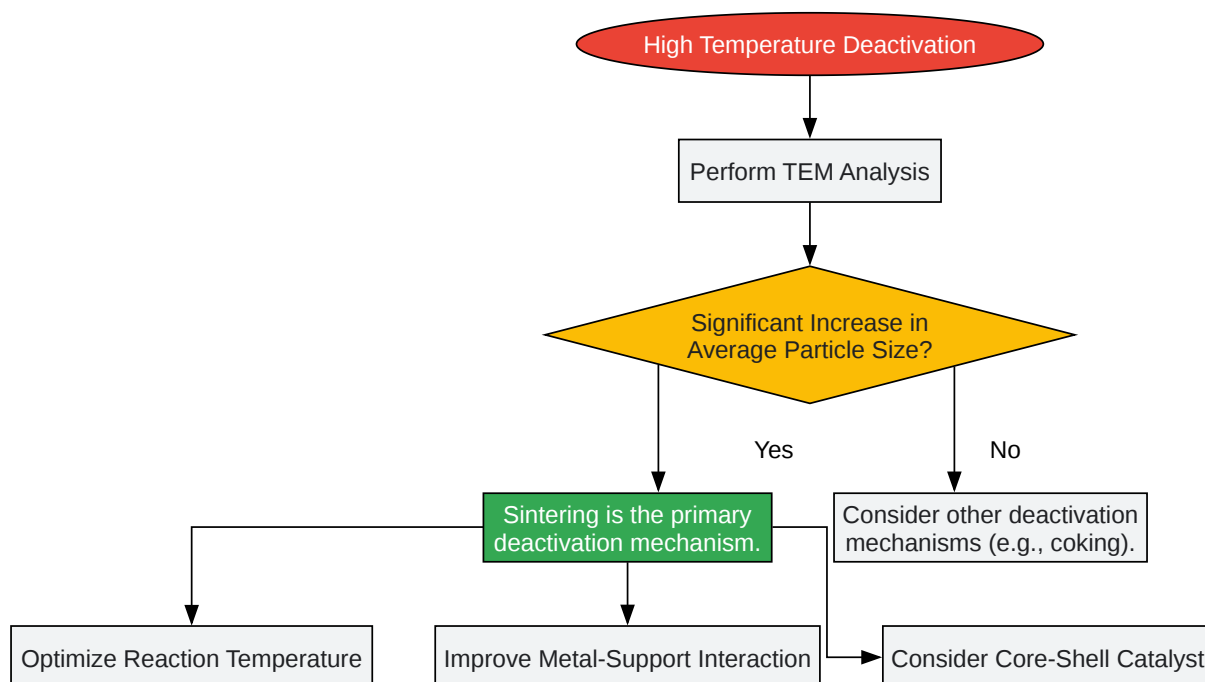
- **Poisoning:** This is the chemical deactivation of the catalyst surface by strong adsorption of impurities from the reaction feed.^[2] Common poisons for palladium-based catalysts include sulfur compounds (e.g., H₂S, SO₂, thiophene), carbon monoxide (CO), and heavy metals (e.g., mercury, lead, arsenic).^{[2][3]}
- **Sintering:** This is the agglomeration of small metal nanoparticles into larger ones at elevated temperatures, leading to a loss of active surface area.^{[1][4]} This process is a major cause of deactivation for supported metal catalysts.^[4]

- Coking: This involves the deposition of carbonaceous residues (coke) on the catalyst surface, which physically blocks the active sites.^[4] The nature and extent of coking can depend on the support material and the specific metal.^[4]
- Leaching: This is the dissolution of the active metal components (Ir and Pd) from the support into the reaction medium.^[5] Leaching can be influenced by the solvent, the presence of certain reagents, and the chemical state of the metals.^[5]

Q2: My Ir-Pd catalyst has lost activity. How can I determine the cause of deactivation?

A2: A systematic characterization of the fresh and spent catalyst is crucial to identify the root cause of deactivation. A combination of techniques is often necessary for a conclusive diagnosis. The following workflow can guide your investigation:





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